

# Technical Safety & Handling Guide: 5-Chloro-1,2-difluoro-3-methoxybenzene

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## Compound of Interest

**Compound Name:** 5-Chloro-1,2-difluoro-3-methoxybenzene

**CAS No.:** 1804875-58-8

**Cat. No.:** B1460318

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## Executive Summary & Chemical Identity

**5-Chloro-1,2-difluoro-3-methoxybenzene** is a specialized halogenated anisole derivative used primarily as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its structural motif—combining a lipophilic methoxy group with an electron-withdrawing difluoro-chloro core—makes it a critical scaffold for modifying metabolic stability and potency in kinase inhibitors and receptor modulators.

However, its specific substitution pattern presents unique handling challenges, particularly regarding skin permeation and the potential for hazardous decomposition.

## Chemical Identification Table

Property	Detail
CAS Number	1804875-58-8
IUPAC Name	5-Chloro-1,2-difluoro-3-methoxybenzene
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClF <sub>2</sub> O
Molecular Weight	178.56 g/mol
Physical State	Liquid (at room temperature)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Immiscible in water
Structural Class	Polyhalogenated Aromatic Ether

## Hazard Identification & Toxicology (GHS Framework)

While specific toxicological data for this exact isomer is limited in public registries, its hazard profile is derived from the Structure-Activity Relationship (SAR) of analogous polyfluorinated anisoles (e.g., 2,3-difluoroanisole).[1]

### Core GHS Classification[1]

- Signal Word:WARNING
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[3]

### The "Hidden" Hazards: Expert Insight

Beyond the standard irritant classification, researchers must account for two critical factors:

- Enhanced Lipophilicity & Permeation: The combination of fluorine atoms and a methoxy group significantly increases the compound's logP (lipophilicity). This facilitates rapid

absorption through the stratum corneum. Standard nitrile gloves may offer insufficient breakthrough time during prolonged exposure.

- Thermal Decomposition (HF Generation): In the event of a fire or thermal runaway (>200°C), the C-F bonds will cleave, releasing Hydrogen Fluoride (HF) gas. HF is insidious; it causes deep tissue necrosis and systemic hypocalcemia often without immediate pain.

## Safe Handling & Storage Protocols

Self-Validating Protocol: The "Check-contain-Control" System

### A. Engineering Controls[4]

- Primary Barrier: All open handling must occur within a certified chemical fume hood with a face velocity of 80–100 fpm.
- Inert Atmosphere: Store and handle under nitrogen or argon. While ethers are generally stable, the electron-deficient ring can be sensitive to moisture-induced hydrolysis over long storage periods.[1]

### B. Personal Protective Equipment (PPE) Matrix

PPE Type	Recommendation	Rationale
Gloves (Splash)	Nitrile (Double gloved)	Sufficient for incidental splash only.[1]
Gloves (Immersion)	Silver Shield / Laminate	Fluorinated aromatics can swell/permeate nitrile.
Respiratory	NIOSH N95 + Organic Vapor Cartridge	Required if working outside a hood (e.g., spill cleanup).
Eye Protection	Chemical Splash Goggles	Face shield required during synthesis scale-up (>10g).[1]

### C. Storage Conditions

- Temperature: 2–8°C (Refrigerated).

- Environment: Store under inert gas (Ar/N<sub>2</sub>). Keep container tightly sealed.
- Incompatibilities: Strong oxidizing agents, strong bases (risk of nucleophilic attack on the fluorinated ring).

## Emergency Response & Decontamination

### Firefighting Strategy

- Media: Dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.[1] Do not use a solid water stream, as it may scatter the liquid.
- Specific Hazard: Combustion releases HCl and HF. Firefighters must wear full turnout gear with SCBA.
- Post-Fire: Neutralize runoff with calcium oxide (lime) to precipitate fluoride ions before disposal.

### Accidental Release (Spill) Workflow

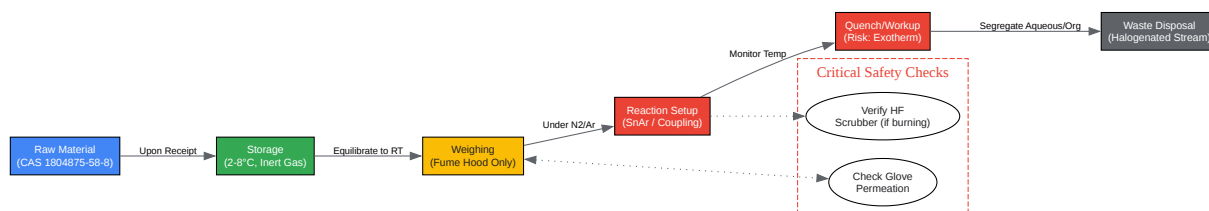
- Evacuate: Clear the immediate area.
- PPE Up: Don Silver Shield gloves and respiratory protection.
- Adsorb: Use a non-combustible material (vermiculite or sand). Do not use sawdust (reaction risk).
- Neutralize: Wipe surfaces with a dilute sodium bicarbonate solution.
- Disposal: Collect in a dedicated halogenated waste stream.

## Application Context: Synthesis & Reactivity

Why this molecule matters: The 1,2-difluoro motif adjacent to a methoxy group creates a specific electronic environment.[1] The fluorine atoms are highly activated for Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar), making this molecule a versatile "hub" for building complex drugs.

## Reactivity Visualization

The following diagram illustrates the logical flow of handling this compound in a synthesis workflow, highlighting the critical decision points for safety.



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Caption: Operational workflow for **5-Chloro-1,2-difluoro-3-methoxybenzene**, emphasizing thermal control and waste segregation points.

## Synthetic Utility Note

In drug design, the chlorine at position 5 allows for Suzuki-Miyaura coupling to extend the carbon skeleton, while the fluorines at positions 1 and 2 can be selectively displaced by amines or thiols depending on the base used.[1] This dual-reactivity necessitates strict temperature control to prevent formation of unwanted regioisomers or runaway exotherms.[1]

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